Introduction: The Critical Role of Stability in Peptide-Based Therapeutics

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Compound of Interest

Compound Name: *H-Gly-ala-ome hcl*

Cat. No.: *B8803008*

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Glycyl-L-alanine methyl ester hydrochloride (**H-Gly-Ala-OMe HCl**) is a simple dipeptide ester that serves as a fundamental building block in peptide synthesis and as a model compound in the study of peptide and protein chemistry. For drug development professionals, understanding the stability of such molecules in aqueous environments is paramount. The chemical integrity of a peptide-based active pharmaceutical ingredient (API) directly impacts its safety, efficacy, and shelf-life.[1] Peptides in aqueous solutions are susceptible to various degradation pathways, making a thorough understanding of their stability profile essential for developing robust and reliable parenteral formulations.[2][3]

This guide provides a comprehensive technical overview of the factors governing the stability of **H-Gly-Ala-OMe HCl** in aqueous solutions. As a Senior Application Scientist, the focus here is not just on the "what" but the "why"—elucidating the chemical mechanisms of degradation and providing a field-proven, logical framework for designing and executing a comprehensive stability study.

Physicochemical Properties and Primary Degradation Pathways

H-Gly-Ala-OMe HCl is the hydrochloride salt of the methyl ester of the dipeptide Glycyl-Alanine. Its structure features two key functional groups susceptible to degradation in an aqueous environment: an amide (peptide) bond and a methyl ester.

- Molecular Formula: $C_6H_{13}ClN_2O_3$
- Molecular Weight: 196.63 g/mol [4]
- Key Functional Groups:
  - N-terminal amine (protonated as $-NH_3^+$)
  - Amide (peptide) linkage
  - C-terminal methyl ester

In aqueous solution, two primary chemical degradation pathways must be considered:

- Hydrolysis of the C-terminal Methyl Ester: This reaction cleaves the ester bond to yield H-Gly-Ala-OH and methanol. This is typically the most significant degradation pathway for peptide esters under mild conditions.
- Hydrolysis of the Amide (Peptide) Bond: This reaction cleaves the peptide bond to yield Glycine and Alanine methyl ester. This process is generally much slower than ester hydrolysis under neutral to moderately acidic or basic conditions but can become significant at extreme pH and high temperatures.[5]

Mechanisms of Degradation

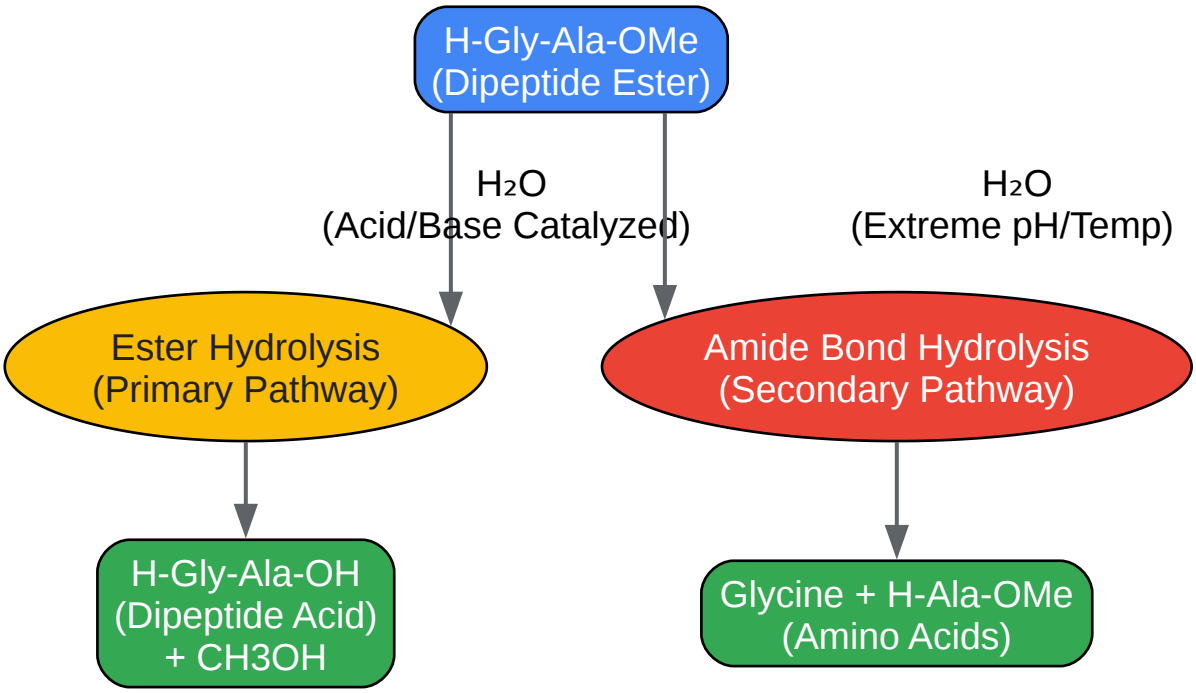
The rate of hydrolysis for both the ester and amide linkages is highly dependent on pH, as both reactions can be catalyzed by acid and base.[6][7][8]

- Acid-Catalyzed Hydrolysis: Under acidic conditions, a proton (H^+) attacks the carbonyl oxygen of either the ester or the amide group. This protonation increases the electrophilicity of the carbonyl carbon, making it more susceptible to nucleophilic attack by a water molecule.[8]

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- Base-Catalyzed Hydrolysis (Saponification): Under basic conditions, a hydroxide ion (OH^-), a strong nucleophile, directly attacks the carbonyl carbon of the ester or amide. This leads to the formation of a tetrahedral intermediate that subsequently collapses to yield the carboxylic acid and the corresponding alcohol or amine.[9]

The diagram below illustrates the primary degradation pathways for H-Gly-Ala-OMe.



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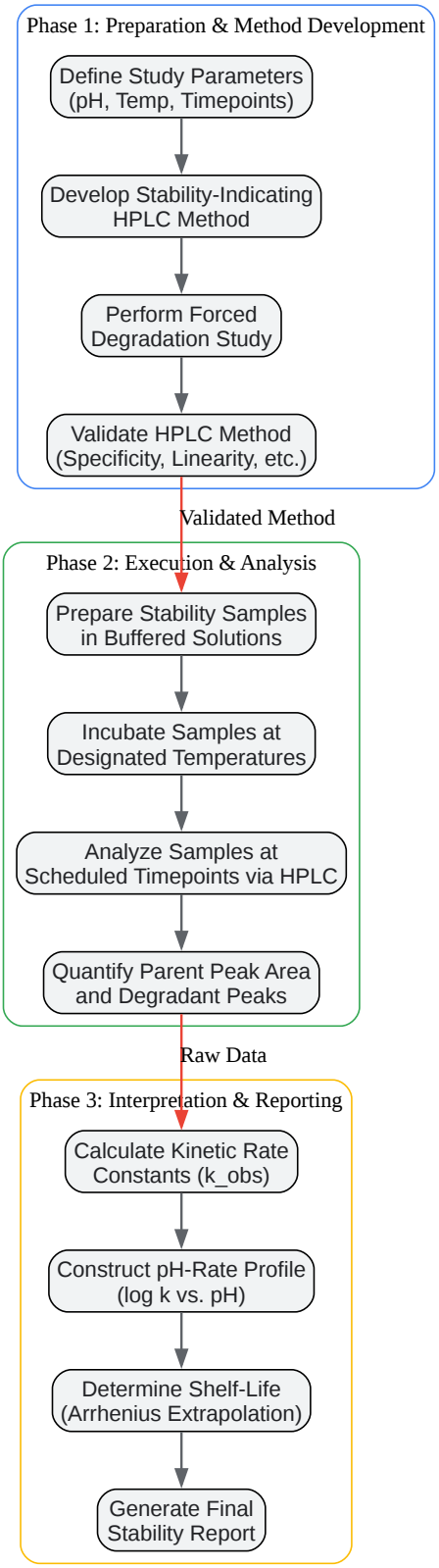
Caption: Primary and secondary degradation pathways for H-Gly-Ala-OMe in aqueous solution.

Designing a Comprehensive Stability Study

A robust stability study aims to identify degradation products, determine degradation kinetics, and establish a stability profile as a function of key environmental factors. This requires a validated stability-indicating analytical method—one that can accurately quantify the parent compound in the presence of its degradants and impurities.[10][11]

The overall workflow for a stability study is outlined below.

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Sources

- 1. Designing Formulation Strategies for Enhanced Stability of Therapeutic Peptides in Aqueous Solutions: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Designing Formulation Strategies for Enhanced Stability of Therapeutic Peptides in Aqueous Solutions: A Review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. repository.ubaya.ac.id [repository.ubaya.ac.id]
- 4. H-Ala-gly-ome hcl | C6H13ClN2O3 | CID 13875060 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Effects of neighboring sulfides and pH on ester hydrolysis in thiol-acrylate photopolymers - PMC [pmc.ncbi.nlm.nih.gov]
- 8. pubs.rsc.org [pubs.rsc.org]
- 9. researchgate.net [researchgate.net]
- 10. Stability-indicating methods for peptide drug analysis | AMSbiopharma [amsbiopharma.com]
- 11. What is a stability indicating method? | Peptide Testing | AmbioPharm [ambiopharm.com]

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